

# Preliminary Biological Screening of Eichlerialactone: A Review of Available Data

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## Compound of Interest

Compound Name: *Eichlerialactone*

Cat. No.: *B1151833*

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Researchers, scientists, and drug development professionals are constantly in search of novel bioactive compounds with therapeutic potential. Natural products, with their vast structural diversity, represent a significant reservoir for such discoveries. **Eichlerialactone**, a natural compound found in plant species such as *Dysoxylum gotadhora* and *Aglaia lawii*, has been identified; however, a comprehensive review of publicly available scientific literature reveals a notable absence of specific preliminary biological screening data for this particular molecule.

While the PubChem database confirms the chemical structure and basic properties of **Eichlerialactone**<sup>[1]</sup>, dedicated studies detailing its cytotoxic, anti-inflammatory, antimicrobial, or other biological activities are not presently available. This presents a significant knowledge gap but also an opportunity for future research to explore the potential pharmacological profile of this compound.

To provide a relevant context for researchers interested in **Eichlerialactone**, this guide summarizes the known biological activities of other compounds isolated from its source organisms, *Dysoxylum gotadhora* and *Aglaia lawii*. This information may offer insights into the potential, yet uninvestigated, properties of **Eichlerialactone** and guide future screening efforts.

## Biological Activities of Compounds from *Aglaia lawii*

*Aglaia lawii* is known to produce a variety of secondary metabolites, including steroids, sesquiterpenes, and phenolic compounds.<sup>[2][3][4]</sup> Studies on extracts and isolated compounds from this plant have demonstrated several biological activities:

- **Cytotoxic Activity:** Various compounds isolated from *Aglaia lawii* have been evaluated for their potential as anticancer agents. For instance, an aglaforbesin derivative demonstrated potent and selective cytotoxicity against the HCT116 human colorectal cancer cell line.[5] However, other phenolic compounds isolated from the bark of *A. lawii* showed only weak or no cytotoxic activity against HepG2 human liver cancer cells.[3][4]
- **Anti-inflammatory Activity:** The genus *Aglaia* is a recognized source of compounds with anti-inflammatory properties.[2]
- **Antibacterial Activity:** Certain steroids isolated from *A. lawii* have exhibited antibacterial activities against various bacterial strains.[2]

## Biological Activities of Compounds from *Dysoxylum gotadhora*

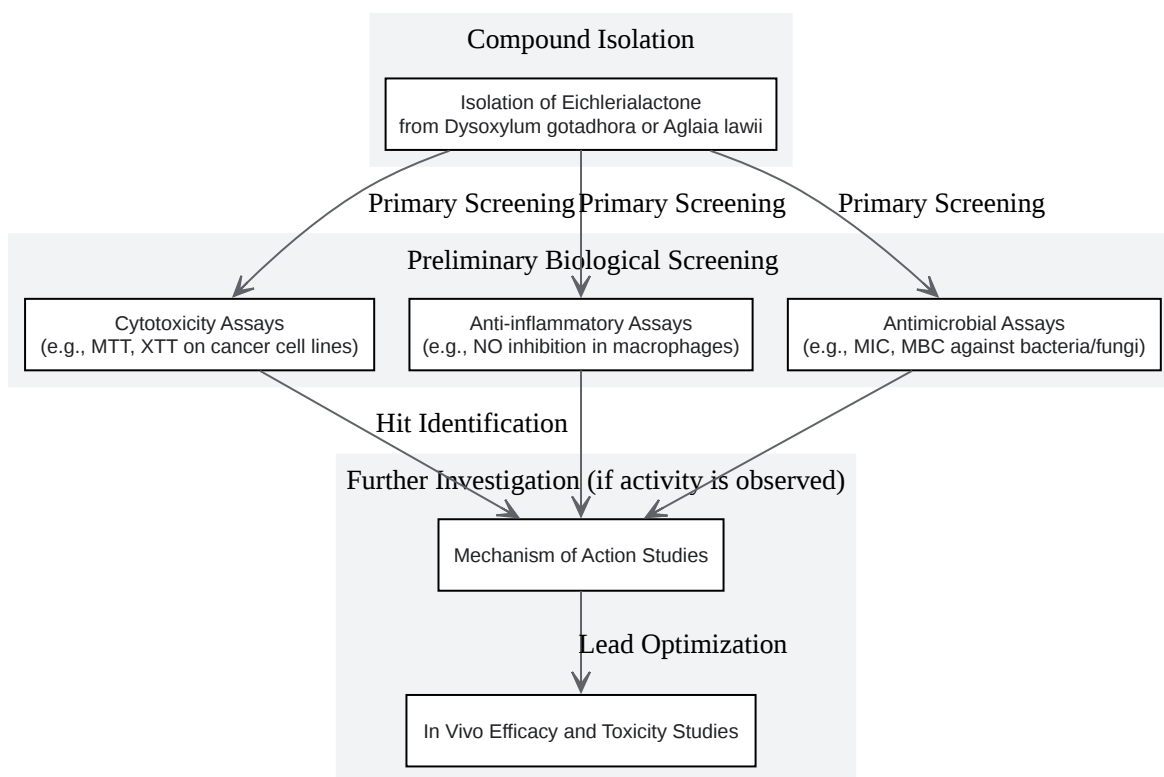
*Dysoxylum gotadhora*, also known as *Dysoxylum binectariferum*, is a rich source of diverse bioactive compounds, including alkaloids, triterpenoids, coumarins, steroids, and flavonoids.[6][7] The genus *Dysoxylum* is well-documented for the broad-spectrum biological activities of its constituent compounds.[7][8][9]

- **Cytotoxic Activity:** Compounds isolated from the *Dysoxylum* genus have shown significant cytotoxic properties against various cancer cell lines.[9]
- **Anti-inflammatory and Immunomodulatory Effects:** Rohitukine, a prominent compound found in *D. gotadhora*, has demonstrated both anti-inflammatory and immune-modulatory effects.[10] The genus is known for producing compounds with anti-inflammatory potential.[7][8]
- **Antimicrobial and Antiviral Activity:** Extracts and isolated compounds from *Dysoxylum* species have been reported to possess antimicrobial and antiviral activities.[6][7][8]

## Future Directions for *Eichlerialactone* Research

The absence of biological screening data for **Eichlerialactone** underscores a clear need for further investigation. Based on the activities of other compounds from its source organisms, a logical starting point for a preliminary biological screening of **Eichlerialactone** would involve a battery of in vitro assays.

A proposed workflow for such a screening is outlined below:



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